

Application Notes: LDS-751 Staining for Live Cell Imaging

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Compound of Interest

Compound Name: LDS-751

Cat. No.: B1223146

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Introduction

LDS-751 is a cell-permeant, far-red fluorescent dye commonly used for identifying nucleated cells in flow cytometry and for fluorescence microscopy.[1][2] While it is characterized as a nucleic acid stain, its localization within a cell is highly dependent on cell viability. In live, healthy cells, **LDS-751** is largely excluded from the nucleus and instead accumulates in mitochondria with active membrane potentials.[3][4][5] This phenomenon is due to the dye's cationic nature, leading it to sequester in organelles with negative membrane potential. However, in cells with compromised plasma membranes (i.e., dead or fixed cells), the dye can enter the nucleus and intercalate with DNA, exhibiting a significant increase in fluorescence.[2][6] This dual-staining characteristic makes **LDS-751** a versatile tool for assessing cell viability and mitochondrial function. Its long wavelength emission makes it particularly useful for multicolor analysis with other common fluorophores.[1][3]

Quantitative Data Summary

The following table summarizes the key spectral and experimental parameters for using **LDS-751** in live cell applications.

Parameter	Value	Source(s)
Excitation Maximum (on dsDNA)	~543 nm	[1] [3] [7]
Alternative Excitation	488 nm laser line	[1] [2] [3]
Emission Maximum (on dsDNA)	~712 nm	[1] [8] [9]
Molecular Weight	471.98 g/mol	[1]
Solvent for Stock Solution	Dimethylsulfoxide (DMSO)	[1]
Recommended Stock Concentration	5 - 10 mM	[1] [3]
Recommended Working Concentration	1 - 10 μ M	[1]
Incubation Time	15 - 60 minutes	[1]
Primary Target in Live Cells	Polarized Mitochondrial Membranes	[1] [4] [10]
Fluorescence Enhancement (upon DNA binding)	~20-fold	[1] [3]

Experimental Protocols

This section provides a detailed methodology for staining live adherent or suspension cells with **LDS-751** for analysis by fluorescence microscopy or flow cytometry.

I. Materials Required

- **LDS-751** dye (powder form)
- Anhydrous Dimethylsulfoxide (DMSO)
- Phosphate-Buffered Saline (PBS) or appropriate cell culture medium (serum-free recommended for staining)

- Adherent or suspension cells in culture
- Standard cell culture equipment (e.g., incubator, centrifuge, pipettes)
- Fluorescence microscope with appropriate filters (e.g., for Cy5) or a flow cytometer with a 488 nm or 561 nm laser.

II. Reagent Preparation

- **LDS-751** Stock Solution (5 mM):
 - Allow the **LDS-751** vial to equilibrate to room temperature before opening.
 - Prepare the stock solution by dissolving the appropriate mass of **LDS-751** powder in anhydrous DMSO to achieve a final concentration of 5-10 mM.^{[1][3]} For example, to make a 5 mM stock solution from 5 mg of **LDS-751** (MW: 471.98), add 2.12 mL of DMSO.
 - Mix thoroughly by vortexing until the dye is completely dissolved.
 - Store the stock solution in small aliquots at -20°C, protected from light and moisture.
- **LDS-751** Working Solution (1-10 µM):
 - On the day of the experiment, thaw an aliquot of the **LDS-751** stock solution.
 - Dilute the stock solution to the desired final working concentration (1-10 µM) in serum-free cell culture medium or PBS.^[1] It is recommended to test a range of concentrations to determine the optimal signal-to-noise ratio for your specific cell type and application.^[1]
 - Note: High concentrations of the dye may lead to non-specific staining.^[1]

III. Staining Protocol for Adherent Cells

- Culture adherent cells on coverslips, glass-bottom dishes, or microplates appropriate for imaging. Ensure cells are sub-confluent and healthy.
- Aspirate the cell culture medium from the wells.

- Gently wash the cells once with pre-warmed PBS or serum-free medium.
- Add the freshly prepared **LDS-751** working solution to the cells, ensuring the entire surface is covered.
- Incubate the cells for 15-60 minutes at 37°C, protected from light.^[1] The optimal incubation time may vary between cell types.
- (Optional) After incubation, remove the staining solution and wash the cells once or twice with pre-warmed culture medium or PBS to reduce background fluorescence.
- Add fresh, pre-warmed medium to the cells for imaging.
- Proceed immediately to analysis with a fluorescence microscope.

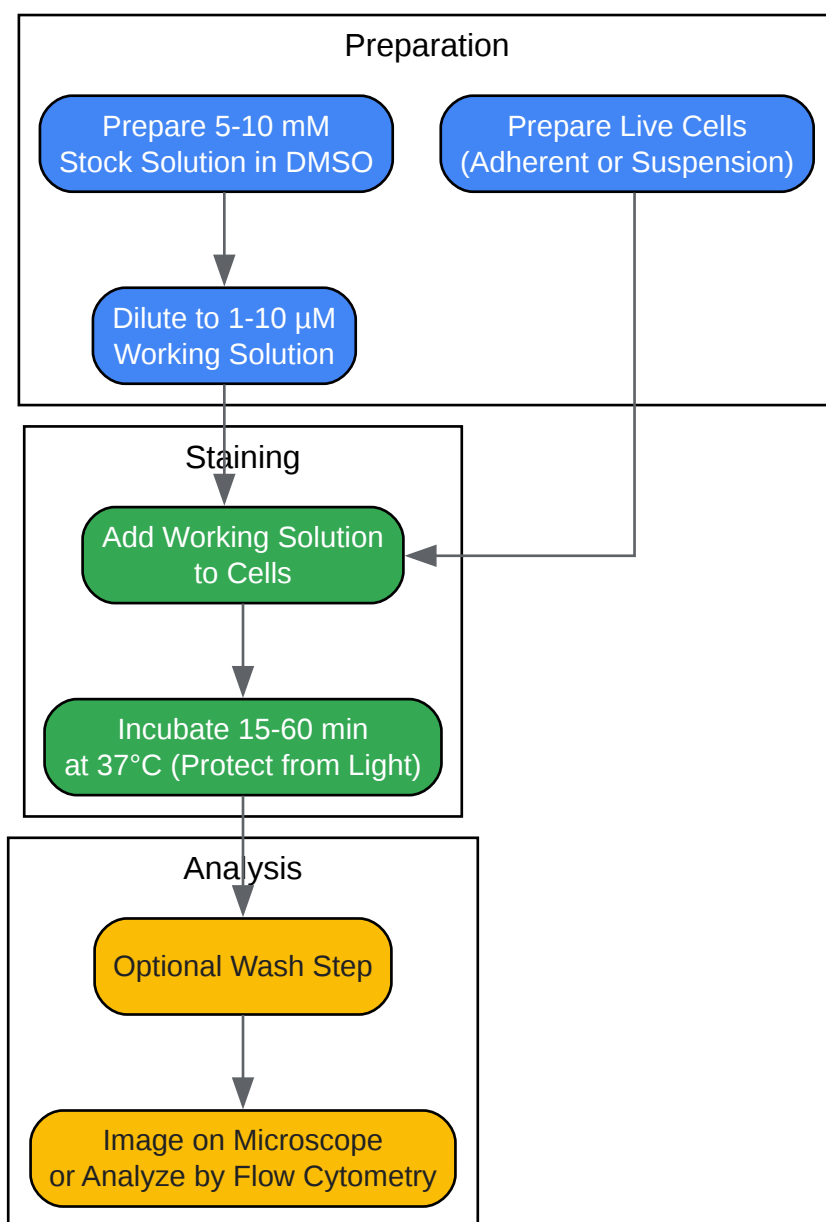
IV. Staining Protocol for Suspension Cells

- Harvest the cells and centrifuge at a low speed (e.g., 200-400 x g) for 5 minutes to form a pellet.
- Discard the supernatant and resuspend the cell pellet in pre-warmed, serum-free medium or PBS.
- Count the cells and adjust the density to the desired concentration (e.g., 1×10^6 cells/mL).
- Add the **LDS-751** stock solution directly to the cell suspension to achieve the final working concentration (1-10 μ M) and mix gently.
- Incubate the cells for 15-60 minutes at 37°C, protected from light.^[1]
- (Optional for microscopy, not recommended for flow cytometry) Centrifuge the cells, remove the supernatant, and resuspend in fresh medium or PBS to reduce background fluorescence.
- Proceed immediately to analysis on a flow cytometer or by fluorescence microscopy.

V. Important Considerations

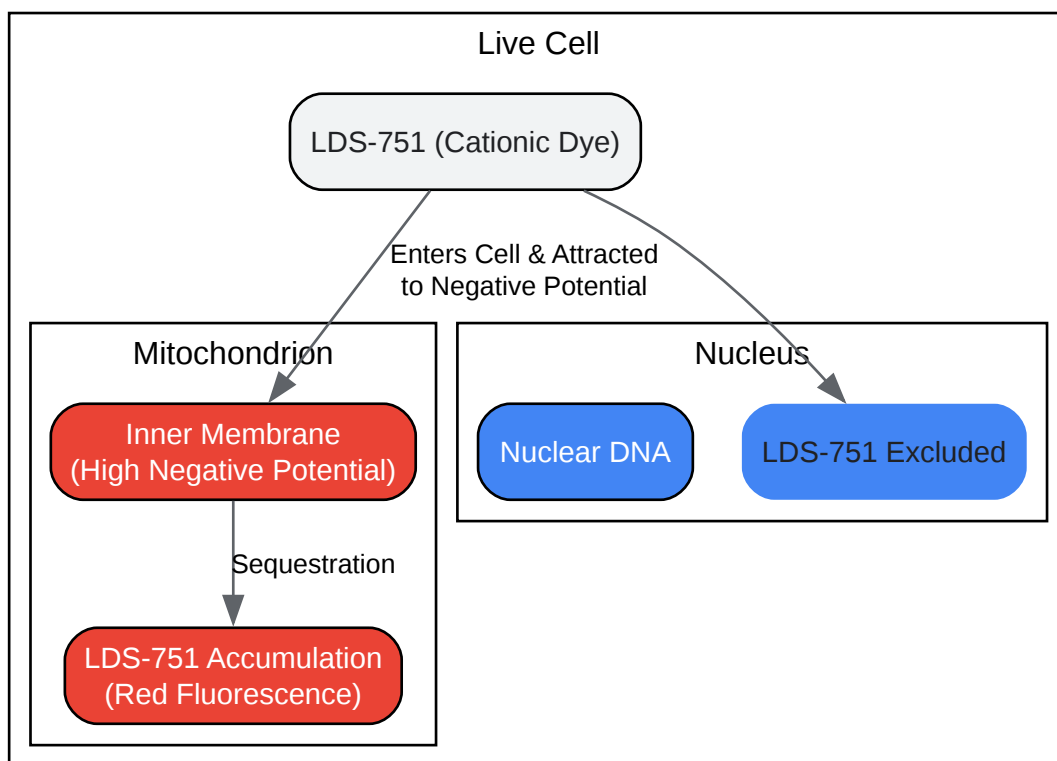
- Live Cell Specificity: In viable nucleated cells, **LDS-751** staining is primarily mitochondrial.[4] [5] A decrease in fluorescence can indicate mitochondrial depolarization.[4] Be cautious when interpreting fluorescence as solely indicative of nuclear status in live cell assays.[1][3]
- Cytotoxicity: As with any live-cell stain, it is advisable to perform a cytotoxicity assay to ensure that the chosen staining concentration and incubation time do not adversely affect cell health.
- Multicolor Analysis: Due to its far-red emission, **LDS-751** is suitable for multiplexing. However, spectral overlap can occur. When using it with other fluorophores, particularly FITC, proper compensation controls are critical for accurate flow cytometry data.[11][12]
- Glassware: Ensure all glassware is thoroughly rinsed to remove any residual detergents, which can cause artifacts and affect staining.[1]

Visualizations



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Caption: Experimental workflow for staining live cells with **LDS-751**.



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Caption: Mechanism of **LDS-751** sequestration in live cell mitochondria.

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- To cite this document: BenchChem. [Application Notes: LDS-751 Staining for Live Cell Imaging]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1223146/docs#application-notes-lds-751-staining-for-live-cell-imaging]

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